

An In-depth Technical Guide to 1,6-Dioxacycloheptadecan-7-one

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Compound of Interest

Compound Name: 1,6-Dioxacycloheptadecan-7-one

CAS No.: 6707-60-4

Cat. No.: B1201953

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For Researchers, Scientists, and Drug Development Professionals

Foreword

1,6-Dioxacycloheptadecan-7-one, a macrocyclic lactone, represents a molecule of interest at the intersection of materials science, fragrance chemistry, and pharmaceutical research. While extensively utilized in the fragrance industry under various synonyms, its potential as a versatile building block and intermediate in the synthesis of more complex molecules warrants a deeper exploration by the scientific and drug development communities. This guide provides a comprehensive overview of its chemical identity, synthesis, and known applications, with a forward look toward its potential in pharmaceutical research and development.

Chemical Identity and Synonyms

1,6-Dioxacycloheptadecan-7-one is a 17-membered macrocyclic lactone containing two oxygen atoms within the ring. Its systematic IUPAC name is **1,6-Dioxacycloheptadecan-7-one**, and it is registered under the CAS number 6707-60-4.^{[1][2][3][4]}

Due to its widespread use as a synthetic musk, it is known by a variety of synonyms and trade names, the most common of which is Cervolide.^{[1][2][3][4][5]} Understanding these alternative names is crucial when navigating commercial and scientific literature.

Table 1: Synonyms and Identifiers for **1,6-Dioxacycloheptadecan-7-one**

Identifier Type	Identifier
IUPAC Name	1,6-Dioxacycloheptadecan-7-one
CAS Number	6707-60-4
Molecular Formula	C ₁₅ H ₂₈ O ₃
Molecular Weight	256.38 g/mol
Common Synonyms	Cervolide, Hibiscolide, Musk 781, 12-Oxahexadecan-16-olide, 12-Oxa-1,16-hexadecanolide, 16-Hydroxy-12-oxahexadecanoic acid omega-lactone, Undecanoic acid, 11-(4-hydroxybutoxy)-, o-lactone

Physicochemical Properties

1,6-Dioxacycloheptadecan-7-one is a colorless liquid with a characteristic musk odor, often described as having fruity and woody undertones.^[6] Its physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **1,6-Dioxacycloheptadecan-7-one**

Property	Value	Source
Appearance	Colorless liquid	[2]
Boiling Point	300 °C	[2]
Flash Point	>93.3 °C (>200.0 °F) Closed Cup	[7]
Density	0.98 g/cm ³	[2]
Refractive Index	1.463 - 1.468 @ 20°C	[2]
Solubility	Insoluble in water; soluble in ethanol and organic solvents.	[8]

Synthesis of 1,6-Dioxacycloheptadecan-7-one: A Methodological Overview

The synthesis of macrocyclic lactones such as **1,6-Dioxacycloheptadecan-7-one** often involves multi-step processes. A commonly cited method involves the reaction of a long-chain haloester with a diol, followed by cyclization.[5]

A known synthetic route for **1,6-Dioxacycloheptadecan-7-one** proceeds via the following conceptual steps:

- **Alkylation:** Reaction of methyl 11-bromoundecanoate with the monosodium salt of 1,4-butanediol. This step introduces the second oxygen atom that will become part of the macrocyclic ring.
- **Polyesterification:** The resulting hydroxy ester, methyl 16-hydroxy-12-oxapalmitate, is then condensed to form a polyester.
- **Depolymerization:** The polyester is subsequently depolymerized under high temperature and vacuum to yield the desired macrocyclic lactone, **1,6-Dioxacycloheptadecan-7-one**. [5]

This process is an example of a high-dilution cyclization, where the formation of the intramolecular cyclic product is favored over intermolecular polymerization.

Experimental Protocol: Conceptual Synthesis

The following is a conceptual, non-validated protocol based on the described synthetic strategy. Researchers should consult peer-reviewed literature for detailed, optimized, and validated experimental conditions.

Step 1: Synthesis of Methyl 16-hydroxy-12-oxapalmitate

- In a suitable reaction vessel equipped with a stirrer and under an inert atmosphere, dissolve 1,4-butanediol in a suitable anhydrous solvent (e.g., THF).
- Add sodium hydride portion-wise at a controlled temperature to form the monosodium salt of 1,4-butanediol.
- Slowly add a solution of methyl 11-bromoundecanoate in the same solvent to the reaction mixture.
- Heat the reaction mixture under reflux until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or GC).
- After completion, cool the reaction mixture and quench with a suitable reagent (e.g., water or a saturated ammonium chloride solution).
- Extract the product with an organic solvent, wash the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method (e.g., column chromatography) to yield pure methyl 16-hydroxy-12-oxapalmitate.

Step 2: Polyesterification

- Combine the purified methyl 16-hydroxy-12-oxapalmitate with a suitable transesterification catalyst in a reaction vessel equipped for distillation.
- Heat the mixture under reduced pressure to drive the removal of methanol and promote the formation of the polyester.

Step 3: Depolymerization and Cyclization

- Heat the polyester at a high temperature under a high vacuum in the presence of a depolymerization catalyst.
- The volatile macrocyclic lactone, **1,6-Dioxacycloheptadecan-7-one**, will distill from the reaction mixture and can be collected.
- Further purification of the collected distillate may be necessary to obtain the final product of high purity.

Caption: Conceptual workflow for the synthesis of **1,6-Dioxacycloheptadecan-7-one**.

Applications in Research and Drug Development

While the primary commercial application of **1,6-Dioxacycloheptadecan-7-one** is in the fragrance industry, its chemical structure as a macrocyclic lactone opens avenues for its use in pharmaceutical research and drug development.

As a Pharmaceutical Intermediate and Building Block

The term "pharmaceutical intermediates" is broadly applied to chemical compounds that are used in the synthesis of active pharmaceutical ingredients (APIs).^[9] **1,6-Dioxacycloheptadecan-7-one**, with its functional groups (an ester and two ether linkages) and a macrocyclic scaffold, can potentially serve as a starting material or a key intermediate in the synthesis of more complex molecules with biological activity. The lactone can be hydrolyzed to the corresponding hydroxy acid, and the ether linkages provide points for potential modification.

The Broader Context: Macrocyclic Lactones in Pharmacology

The class of macrocyclic lactones has a significant history in medicine, particularly as anthelmintic agents.^{[10][11][12]} Compounds like ivermectin and moxidectin are well-known examples.^[13] Their mechanism of action often involves targeting glutamate-gated chloride channels in invertebrates, leading to paralysis and death of the parasite.^{[10][11][12]}

While **1,6-Dioxacycloheptadecan-7-one** is a synthetic molecule and structurally simpler than the naturally derived anthelmintic macrocyclic lactones, its core structure is of a class of compounds with proven biological activity. This suggests that derivatives of **1,6-Dioxacycloheptadecan-7-one** could be synthesized and screened for various biological activities.

Potential Biological Activities of Synthetic Musks

It is important to note that some synthetic musks have been investigated for their potential to act as endocrine disruptors.^{[14][15]} Studies have shown that certain synthetic musk compounds can interact with hormone receptors and may affect the growth of hormone-responsive cells in vitro.^[14] While these studies often focus on other classes of synthetic musks (nitro-musks and polycyclic musks), any research into the biological effects of **1,6-Dioxacycloheptadecan-7-one** should consider a thorough toxicological and pharmacological evaluation.

The general pharmacological properties of natural musk have been studied, revealing effects such as inhibition of acetic acid-induced writhing and anti-inflammatory effects.^[16] However, these effects were not observed with muscone, a primary constituent of natural musk, suggesting that other components are responsible for these activities.^[16]

Analytical Characterization

For researchers working with **1,6-Dioxacycloheptadecan-7-one**, proper analytical characterization is essential. Standard techniques include Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While a publicly available, fully assigned spectrum for this specific compound is not readily available in the searched literature, typical chemical shifts for similar structures can be inferred.

- ¹H NMR Spectroscopy: Protons adjacent to the ester and ether functionalities would be expected to show characteristic downfield shifts. The long methylene chains would likely appear as a complex multiplet in the upfield region of the spectrum.
- ¹³C NMR Spectroscopy: The carbonyl carbon of the lactone would be the most downfield signal. Carbons adjacent to the oxygen atoms of the ether and ester groups would also be deshielded and appear at characteristic chemical shifts.

- **Mass Spectrometry:** The molecular ion peak corresponding to the compound's molecular weight (256.38 g/mol) would be expected, along with characteristic fragmentation patterns resulting from the loss of alkyl chains and cleavage of the ester and ether linkages.

Safety and Handling

According to available safety data sheets, **1,6-Dioxacycloheptadecan-7-one** is reported to cause mild skin irritation.[7] It is recommended to observe good industrial hygiene practices, including wearing suitable protective clothing and avoiding contact with skin and eyes.[8] In case of skin irritation, medical advice should be sought.[7] The compound should be stored away from incompatible materials.[7]

Future Perspectives

1,6-Dioxacycloheptadecan-7-one is a well-established molecule in the fragrance industry. For the research and drug development community, its value may lie in its potential as a readily available, structurally interesting macrocyclic building block. Future research could focus on:

- **Derivative Synthesis:** Creating libraries of derivatives by modifying the lactone and ether functionalities to explore a wider range of chemical space and potential biological activities.
- **Biological Screening:** Screening **1,6-Dioxacycloheptadecan-7-one** and its derivatives against various biological targets, including those relevant to parasitic diseases, inflammation, and cancer.
- **Material Science Applications:** Investigating its use in the development of novel polymers and materials, leveraging its macrocyclic structure.

The journey of a molecule from one scientific discipline to another can often lead to unexpected and valuable discoveries. A deeper investigation into the properties and potential of **1,6-Dioxacycloheptadecan-7-one** beyond its current applications is a promising area for future research.

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